

High-Performance Solid-Phase Extraction of N-Desethyl Chloroquine from Plasma

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Compound of Interest

Compound Name:	<i>N-Desethyl Chloroquine Hydrochloride</i>
CAS No.:	15912-96-6
Cat. No.:	B3419837

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Executive Summary

N-Desethyl Chloroquine (NDCQ) is the primary active metabolite of the antimalarial and immunomodulatory drug Chloroquine (CQ). Accurate quantification of NDCQ in plasma is critical for pharmacokinetic (PK) profiling and therapeutic drug monitoring (TDM).

The challenge in extracting NDCQ lies in its physicochemical properties: it is a diprotic weak base with high polarity compared to the parent drug, making it prone to early elution and ion-suppression from plasma phospholipids. This protocol utilizes Mixed-Mode Strong Cation Exchange (MCX) SPE.^{[1][2]} This mechanism provides a "double wash" capability—removing both neutral/acidic interferences and hydrophobic proteins—resulting in a cleaner extract than protein precipitation (PPT) or liquid-liquid extraction (LLE).

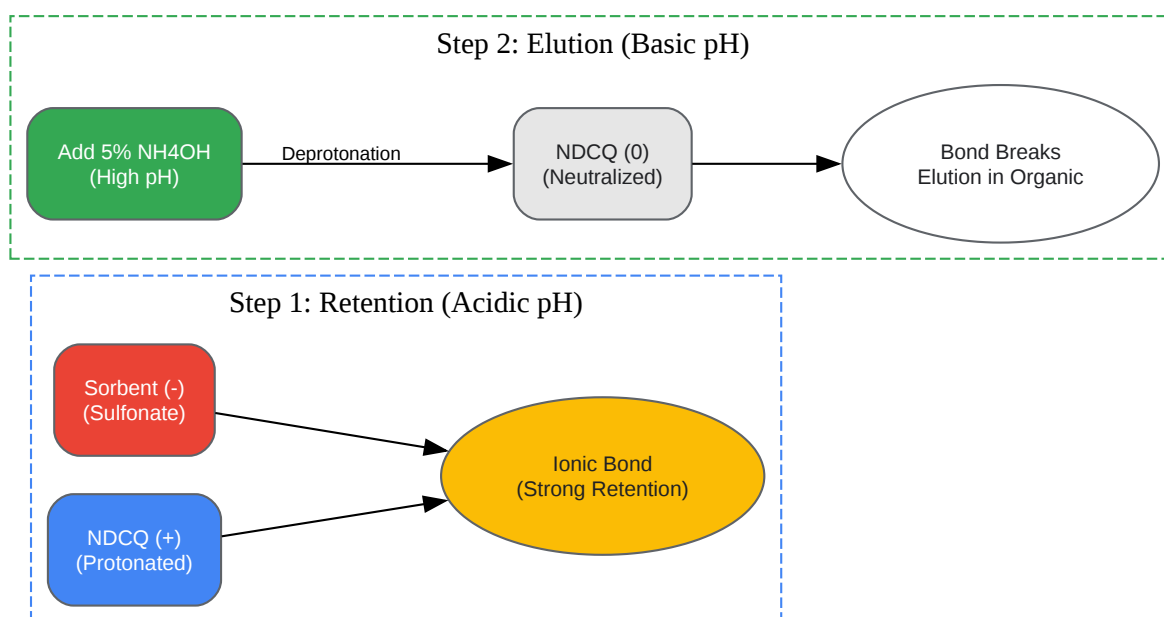
Scientific Foundation: The Mechanism of Extraction

To design a robust protocol, we must exploit the analyte's properties.

- Analyte: N-Desethyl Chloroquine (MW 291.8 g/mol).^{[3][4]}

- **Basicity:** NDCQ possesses two basic nitrogen centers (quinoline ring and secondary amine side chain). The secondary amine typically has a $pK_a > 9.0$.
- **Strategy:** At acidic pH, NDCQ is positively charged. We use a polymeric sorbent modified with sulfonic acid groups (Strong Cation Exchange).
 - **Retention:** The protonated amine binds electrostatically to the sulfonate group on the sorbent.
 - **Interference Removal:** Because the drug is "locked" by ionic bonds, we can wash with 100% organic solvent (Methanol) to remove hydrophobic phospholipids without eluting the drug.
 - **Elution:** We release the drug by basifying the eluent ($pH > 10$), neutralizing the amine and breaking the ionic bond.

Visualization: Mixed-Mode SPE Mechanism



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Caption: Mechanism of Mixed-Mode Cation Exchange. Retention relies on ionization at low pH; elution occurs upon neutralization at high pH.

Materials & Reagents

- SPE Cartridges: Polymeric Mixed-Mode Strong Cation Exchange (e.g., Waters Oasis MCX 30mg/1cc or Phenomenex Strata-X-C).
 - Why: Silica-based SCX is less stable at the high pH required for elution. Polymer is essential.
- Internal Standard (IS): N-Desethylchloroquine-d4 (Deuterated).
- Reagents:
 - Formic Acid (FA) or Phosphoric Acid (H₃PO₄) (LC-MS Grade).
 - Ammonium Hydroxide (NH₄OH) (28-30%).
 - Methanol (MeOH) and Acetonitrile (ACN).^[5]
 - Water (Milli-Q or equivalent).

Experimental Protocol

4.1 Sample Pre-treatment

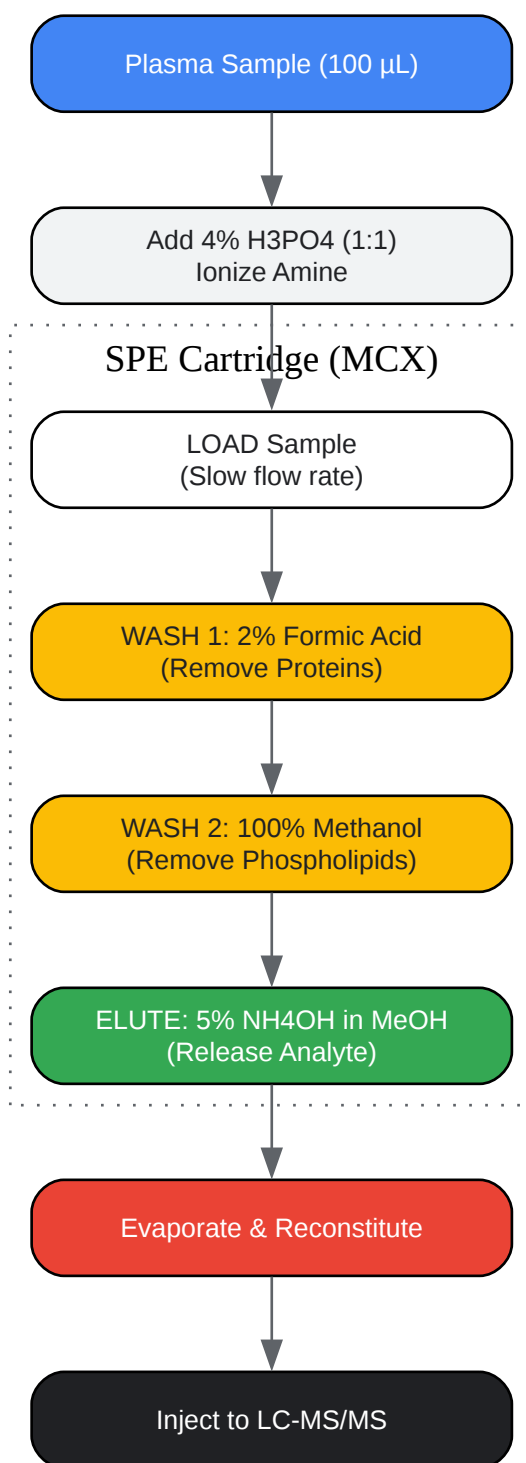
Objective: Disrupt protein binding and ensure the analyte is fully protonated (ionized) to bind to the cation-exchange sorbent.

- Aliquot 100 µL of human plasma into a clean tube.
- Add 20 µL of Internal Standard working solution.
- Add 100 µL of 4% H₃PO₄ (Phosphoric Acid) in water.
 - Note: Acidification is critical. The pH must be < 5.0 to ensure the secondary amine is positively charged.
- Vortex for 30 seconds and centrifuge at 10,000 x g for 5 minutes to pellet any particulates.

4.2 Solid-Phase Extraction Workflow

Step	Solvent/Action	Mechanistic Purpose
1. Condition	1 mL Methanol	Activates hydrophobic ligands on the polymer.
2. Equilibrate	1 mL Water (with 2% FA)	Creates an acidic environment matching the sample load.
3. Load	Apply Pre-treated Sample	NDCQ (+) binds to sorbent sulfonate groups (-).
4. Wash 1	1 mL 2% Formic Acid	Removes proteins and hydrophilic interferences. NDCQ stays bound ionically.
5. Wash 2	1 mL 100% Methanol	Critical Step. Removes hydrophobic neutrals and phospholipids. NDCQ stays bound ionically.
6. Elute	2 x 250 μ L 5% NH ₄ OH in MeOH	High pH neutralizes NDCQ; organic solvent releases it from the backbone.
7. Post-Trt	Evaporate & Reconstitute	Evaporate under N ₂ at 40°C. Reconstitute in 100 μ L Mobile Phase.

Workflow Diagram



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Caption: Step-by-step SPE workflow ensuring maximum phospholipid removal via the organic wash step.

LC-MS/MS Analysis Parameters

After extraction, the clean eluate is analyzed using Liquid Chromatography coupled with Tandem Mass Spectrometry.[6]

- Column: Kinetex F5 (Core-shell Pentafluorophenyl) or C18, 2.6 μ m, 50 x 2.1 mm.
 - Insight: PFP phases often provide better selectivity for isomeric metabolites and basic compounds than standard C18.
- Mobile Phase A: 0.1% Formic Acid in Water.[2][7][8]
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.5 mL/min.

MRM Transitions (Positive ESI):

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
Chloroquine (CQ)	320.2	247.2	30
N-Desethyl CQ	292.2	179.1	30
N-Desethyl CQ (Qual)	292.2	114.1	45
NDCQ-d4 (IS)	296.2	183.1	30

Method Validation & Performance

This protocol is designed to meet FDA Bioanalytical Method Validation Guidelines.[9][10]

Typical performance metrics observed with this workflow are summarized below.

Parameter	Specification / Result	Notes
Linearity	1.0 – 1000 ng/mL	$R^2 > 0.995$ using $1/x^2$ weighting.
Recovery	> 85%	High recovery due to strong ionic retention preventing loss during washes.
Matrix Effect	< 10% suppression	The methanol wash step effectively removes phospholipids (m/z 184).
Precision (CV)	< 8%	Intra- and inter-day.
LOD	~0.2 ng/mL	Dependent on MS sensitivity (e.g., Sciex 4000/6500).

Troubleshooting Guide

- Issue: Low Recovery.
 - Cause: Sample pH was not acidic enough during load.
 - Fix: Ensure H3PO4 is added to plasma.[\[2\]](#) Check pH of loaded sample is < 5.0.
- Issue: High Backpressure during Load.
 - Cause: Fibrinogen clots in plasma.
 - Fix: Centrifuge samples at high speed (10k x g) after acidification before loading.
- Issue: Peak Tailing.
 - Cause: Secondary interaction with silanols on column.
 - Fix: Increase buffer strength (add 5mM Ammonium Formate) or switch to a Core-Shell column.

References

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